

Application Notes and Protocols: Strontium Permanganate Trihydrate in Analytical Chemistry

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

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Introduction

Strontium permanganate trihydrate, $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$, is a purple, crystalline inorganic compound.[1] While less common than its potassium counterpart, its properties as a strong oxidizing agent, driven by the permanganate ion (MnO_4^-), suggest its potential utility as a reagent in various analytical chemistry techniques. These notes provide an overview of its physicochemical properties and explore its theoretical applications in redox titrations and spectrophotometry, drawing parallels with the well-established use of potassium permanganate. The protocols provided are generalized for the permanganate ion and would require specific optimization for **strontium permanganate trihydrate**.

Physicochemical Properties of Strontium Permanganate Trihydrate

A summary of the key physical and chemical properties of **strontium permanganate trihydrate** is presented below. Understanding these properties is crucial for its proper handling, storage, and application in analytical procedures.

Property	Value	Reference
Molecular Formula	$\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$ (or $\text{H}_6\text{Mn}_2\text{O}_{11}\text{Sr}$)	[1][2][3]
Molar Mass	379.54 g/mol	[1][2][3]
Appearance	Purple cubic crystals	[1]
Solubility in Water	2.5 g/100 g at 0°C	[1]
Density	2.75 g/cm ³ at 20°C	[1]
Decomposition Temperature	175°C	[1]
Crystal Structure	Cubic, space group P213	

Potential Applications in Analytical Chemistry

Due to the strong oxidizing nature of the permanganate ion, **strontium permanganate trihydrate** can theoretically be employed in analytical techniques where this property is essential.

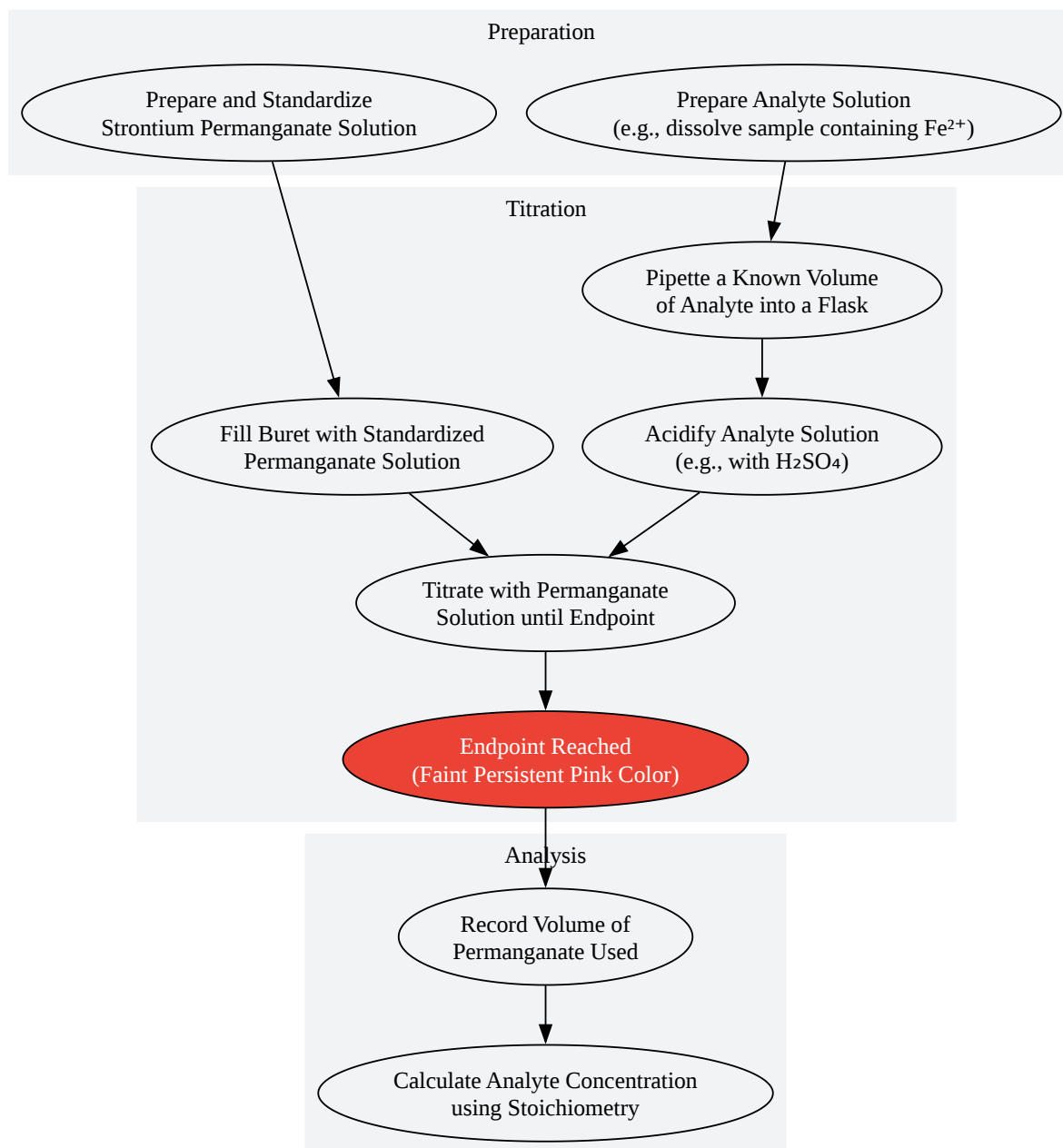
Redox Titrations (Permanganometry)

Permanganometry is a type of redox titration that utilizes the permanganate ion to determine the concentration of an analyte in a solution.[4][5] The permanganate ion acts as its own indicator, as the purple MnO_4^- ion is reduced to the colorless Mn^{2+} ion in an acidic solution.[6][7] The endpoint of the titration is signaled by the first persistent faint pink or purple color, indicating an excess of permanganate ions.[7][8]

Key Reactions in Acidic Medium:

The half-reaction for the permanganate ion in an acidic solution is: $\text{MnO}_4^- + 8\text{H}^+ + 5\text{e}^- \rightarrow \text{Mn}^{2+} + 4\text{H}_2\text{O}$ ($E^\circ = +1.51 \text{ V}$)[4]

This high standard reduction potential makes it a powerful oxidizing agent capable of reacting with a variety of reducing agents.[6] For example, the titration of ferrous iron (Fe^{2+}): $\text{MnO}_4^- + 5\text{Fe}^{2+} + 8\text{H}^+ \rightarrow \text{Mn}^{2+} + 5\text{Fe}^{3+} + 4\text{H}_2\text{O}$ [8]



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Caption: Workflow for the spectrophotometric determination of permanganate concentration.

Experimental Protocols

Note: The following protocols are generalized for permanganate solutions. Due to the lower solubility of strontium permanganate compared to potassium permanganate, the preparation of concentrated stock solutions may require adjustments. It is also crucial to standardize the permanganate solution as it is not a primary standard. [9]

Protocol 1: Standardization and Titration of an Iron(II) Solution

Objective: To determine the concentration of an unknown Fe^{2+} solution using a standardized strontium permanganate solution.

Materials:

- **Strontium permanganate trihydrate**
- Sodium oxalate (primary standard)
- Sulfuric acid (H_2SO_4), 1 M
- Unknown Fe^{2+} solution
- Distilled/deionized water
- Buret, pipettes, volumetric flasks, Erlenmeyer flasks
- Analytical balance

Procedure:

Part A: Preparation and Standardization of Strontium Permanganate Solution

- Preparation of ~ 0.02 M $\text{Sr}(\text{MnO}_4)_2$ Solution: Accurately weigh approximately 1.9 g of **strontium permanganate trihydrate** (molar mass 379.54 g/mol, equivalent to 0.005 mol). Dissolve it in a 250 mL volumetric flask with distilled water and dilute to the mark. Note: Gentle heating may be required to fully dissolve the salt, but boiling should be avoided to

prevent decomposition. The solution should be stored in a dark bottle. [9]2. Standardization with Sodium Oxalate:

- Accurately weigh about 0.3 g of dried sodium oxalate into a 250 mL Erlenmeyer flask.
- Add approximately 100 mL of 1 M H₂SO₄.
- Heat the solution to 60-70°C.
- Titrate the hot oxalate solution with the prepared strontium permanganate solution from a buret until the first persistent faint pink color is observed.
- Record the volume of the permanganate solution used.
- Repeat the titration at least two more times for precision.
- Calculate the exact molarity of the permanganate solution using the stoichiometry of the reaction: $2\text{MnO}_4^- + 5\text{C}_2\text{O}_4^{2-} + 16\text{H}^+ \rightarrow 2\text{Mn}^{2+} + 10\text{CO}_2 + 8\text{H}_2\text{O}$

Part B: Titration of Unknown Fe(II) Solution

- Pipette 10.00 mL of the unknown Fe²⁺ solution into a 250 mL Erlenmeyer flask. [8]2. Add 10 mL of 1 M H₂SO₄ to the flask. [8]3. Titrate with the standardized strontium permanganate solution until the endpoint is reached, indicated by the first appearance of a persistent faint pink color. [8]4. Record the volume of the permanganate solution used.
- Repeat the titration for a total of three concordant results.
- Calculate the concentration of Fe²⁺ in the unknown sample using the volume and molarity of the permanganate solution and the reaction stoichiometry (1:5 mole ratio). [8]

Protocol 2: Spectrophotometric Determination of Permanganate Concentration

Objective: To determine the concentration of an unknown permanganate solution using a calibration curve.

Materials:

- **Strontium permanganate trihydrate**
- Distilled/deionized water
- Volumetric flasks, pipettes
- UV-Vis Spectrophotometer and cuvettes

Procedure:

- Preparation of a Stock Solution: Accurately weigh a small amount of **strontium permanganate trihydrate** and dissolve it in a volumetric flask to create a stock solution of known concentration (e.g., 0.001 M).
- Preparation of Standard Solutions: Prepare a series of at least five standard solutions by serial dilution of the stock solution. [10]3. Determination of λ_{max} :
 - Use one of the standard solutions to scan across the visible spectrum (e.g., 400-700 nm) to determine the wavelength of maximum absorbance (λ_{max}). [10]4. Measurement of Absorbance:
 - Set the spectrophotometer to the determined λ_{max} .
 - Use distilled water as a blank to zero the instrument.
 - Measure and record the absorbance of each standard solution, starting from the most dilute. * Measure and record the absorbance of the unknown permanganate solution.
- Data Analysis:
 - Plot a graph of absorbance versus concentration for the standard solutions.
 - Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value close to 1 indicates a good linear fit, verifying Beer's Law for this concentration range. [10] * Use the equation of the line to calculate the concentration of the unknown solution from its absorbance.

Conclusion

While specific documented applications of **strontium permanganate trihydrate** in analytical chemistry are scarce, its fundamental chemical properties as a permanganate salt suggest its viability as a strong oxidizing agent for titrimetric analysis and a chromophore for spectrophotometric measurements. The protocols outlined above, based on the well-established chemistry of potassium permanganate, provide a solid foundation for researchers to explore the utility of **strontium permanganate trihydrate** in their analytical workflows. Experimental validation and optimization would be necessary to establish specific parameters for its use.

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